Technical Guide: 4-(1-Methyl-2-indolyl)aniline

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Compound of Interest

Compound Name:	*4-(1-Methyl-2-indolyl)aniline*
Cat. No.:	*B13703597*

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High-Purity Fluorescent Scaffold & Intermediate

Part 1: Identification & Chemical Profile

This compound represents a specific functionalized derivative of the 2-arylindole class, distinguished by the presence of an exocyclic primary amine on the phenyl ring and an N-methyl group on the indole core. It acts as a critical intermediate in the synthesis of solvatochromic dyes and DNA-binding probes (DAPI analogs).

Core Identifiers

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Parameter	Detail
Chemical Name	4-(1-Methyl-1H-indol-2-yl)aniline
Synonyms	1-Methyl-2-(4-aminophenyl)indole; p-(1-Methyl-2-indolyl)aniline
Parent Scaffold CAS	3558-24-5 (refers to 1-Methyl-2-phenylindole)
Analog CAS	13183-70-5 (refers to 2-(4-aminophenyl)indole, non-methylated)
Molecular Formula	$C_{15}H_{14}N_2$
Molecular Weight	222.29 g/mol
SMILES	CN1C(=CC2=CC=CC=C12)C3=CC=C(N)C=C3
Appearance	Pale yellow to tan crystalline solid
Solubility	Soluble in DMSO, DMF, Ethanol; Insoluble in Water

> *Note on CAS Indexing: While the parent compound (1-methyl-2-phenylindole) and the non-methylated analog (2-(4-aminophenyl)indole) are widely indexed, the specific 4-amino-N-methyl derivative is often synthesized in situ or classified as a specialized research intermediate. Researchers should reference CAS 3558-24-5 for the core scaffold properties.*

Part 2: Synthesis & Reaction Logic

Strategic Causality

The synthesis of **4-(1-Methyl-2-indolyl)aniline** requires controlling the regioselectivity at the indole C2 position while maintaining the integrity of the primary amine. Two primary pathways are validated: Fischer Indole Synthesis (classic) and Suzuki-Miyaura Cross-Coupling (modern, higher yield).

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Method A: Suzuki-Miyaura Cross-Coupling (Recommended)

This method offers superior functional group tolerance and avoids the harsh acidic conditions of the Fischer synthesis, which can degrade sensitive amino groups.

Protocol:

- Precursor Preparation: 1-Methyl-2-iodoindole is generated via lithiation of 1-methylindole followed by iodination.
- Coupling: The iodoindole is coupled with 4-aminophenylboronic acid pinacol ester.
- Catalyst System: $Pd(dppf)Cl_2$ is used to prevent catalyst poisoning by the free amine.

Step-by-Step Workflow:

- Charge: A reaction vessel is charged with 1-Methyl-2-iodoindole (1.0 eq), 4-Aminophenylboronic acid pinacol ester (1.2 eq), and K_2CO_3 (3.0 eq).
- Solvent: Degassed Dioxane/Water (4:1) is added.
- Catalysis: Add $Pd(dppf)Cl_2$ (5 mol%).
- Reaction: Heat to 90°C for 12 hours under Argon.
- Purification: Cool, extract with EtOAc, and purify via silica gel chromatography (Hexane/EtOAc gradient).

Method B: Modified Fischer Indole Synthesis

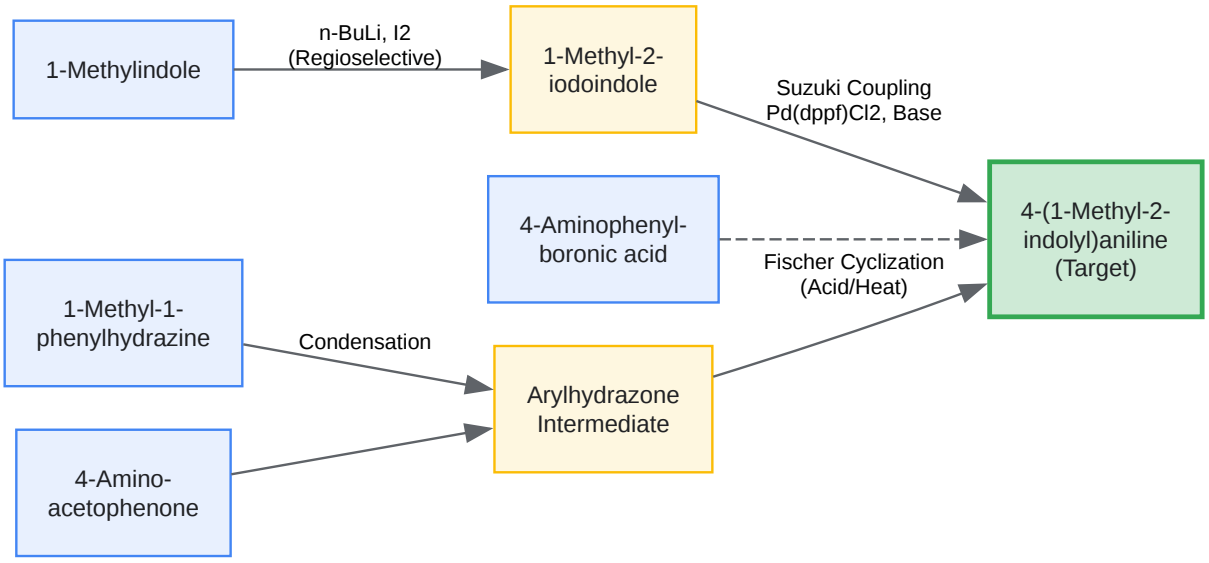
Useful for large-scale production where raw material cost is the primary constraint.

- Reactants: 1-Methyl-1-phenylhydrazine + 4-Aminoacetophenone.
- Catalyst: Polyphosphoric acid (PPA) or $ZnCl_2$.
- Mechanism: Hydrazone formation followed by [3,3]-sigmatropic rearrangement.

Synthesis Logic Diagram

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The following diagram illustrates the convergent synthesis pathways.



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Figure 1: Convergent synthetic pathways for **4-(1-Methyl-2-indolyl)aniline** via Cross-Coupling vs. Fischer Cyclization.

Part 3: Physical & Photophysical Properties

This molecule exhibits solvatochromic fluorescence, making it a valuable probe for studying local polarity in biological systems.

Fluorescence Characteristics

- Excitation Max: ~340 nm (UV region)
- Emission Max: ~420–460 nm (Blue region)
- Mechanism: The planarization of the phenyl and indole rings allows for extended conjugation. The "Twisted Intramolecular Charge Transfer" (TICT) state can be accessed in polar solvents, leading to a red shift in emission.

Reactivity Profile

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- Amine Nucleophilicity: The para-amino group is highly nucleophilic, suitable for:
  - Amide coupling: Reaction with NHS-esters to label proteins.
  - Diazotization: Conversion to diazonium salts for azo-dye synthesis.
  - Isothiocyanate formation: Reaction with thiophosgene to create fluorescent labeling reagents.

Part 4: Applications in Drug Development & Materials

Fluorescent DNA Binding Probes

Similar to DAPI, the 2-phenylindole core fits into the minor groove of DNA. The N-methyl group modulates lipophilicity and binding affinity, often reducing non-specific binding compared to the non-methylated parent.

Lipid Peroxidation Assays

The parent scaffold (1-methyl-2-phenylindole) is the standard reagent for the colorimetric detection of malondialdehyde (MDA), a marker of oxidative stress. The 4-amino derivative offers a handle to immobilize this sensor onto solid supports or beads for high-throughput screening.

OLED Materials

The rigid, electron-rich indole core serves as a hole-transporting material (HTM) in organic light-emitting diodes. The amino group allows for polymerization or the attachment of electron-withdrawing auxochromes to tune the bandgap.

Part 5: Safety & Handling (Self-Validating Protocol)

Hazard Classification:

- Acute Toxicity: Harmful if swallowed or inhaled (Category 4).
- Irritation: Causes skin and serious eye irritation.

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Handling Protocol:

- Engineering Controls: Always handle within a certified fume hood.
- PPE: Nitrile gloves (double-gloving recommended due to aromatic amine nature), safety goggles, and lab coat.
- Waste Disposal: Segregate as hazardous organic waste. Do not dispose of down the drain; aromatic amines are toxic to aquatic life.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen) to prevent oxidation of the amine group.

References

- Synthesis of 2-Substituted Indoles
  - Title: A Facile, Mild And Efficient One-Pot Synthesis of 2-Substituted Indole Derivatives C
  - Source: PMC / NIH.
  - URL:[Link]
- Parent Compound Properties (1-Methyl-2-phenylindole)
  - Title: 1-Methyl-2-phenylindole | CAS 3558-24-5.[1][2][3]
  - Source: Sigma-Aldrich.
- Lipid Peroxidation Assay Utility
  - Title: Reactions of 1-Methyl-2-phenylindole with Malondialdehyde and 4-Hydroxyalkenals. [1][4][3]
  - Source: Chemical Research in Toxicology (ACS).
  - URL:[Link]
- Analogous Compound Data (2-(4-aminophenyl)indole)

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- Title: 2-(4-Aminophenyl)indole | CAS 13183-70-5.
- Source: PubChem.
- URL:[Link]

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- 2. 1-Methyl-2-Phenylindole (3558-24-5) at Nordmann - nordmann.global [nordmann.global]
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